

N-Ethylacetanilide: An Unconventional Solvent in Chemical Synthesis

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Compound of Interest

Compound Name: *N-Ethylacetanilide*

CAS No.: 529-65-7

Cat. No.: B1213863

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While **N-Ethylacetanilide**, a tertiary amide, possesses the structural characteristics of a potential high-boiling point solvent, a comprehensive review of scientific literature reveals a notable absence of its application as a solvent in specific chemical reactions. Consequently, detailed application notes and experimental protocols for its use in this capacity cannot be provided.

Researchers, scientists, and drug development professionals seeking high-boiling point aprotic solvents typically turn to more established and well-documented amides such as N,N-dimethylformamide (DMF), N,N-dimethylacetamide (DMAC), and N-methyl-2-pyrrolidone (NMP). These solvents are widely used in a variety of organic transformations due to their excellent solvating power for a broad range of organic and inorganic compounds, and their ability to facilitate reactions at elevated temperatures.^{[1][2][3]}

This document, therefore, serves to inform the scientific community that **N-Ethylacetanilide** is not a conventional solvent for chemical reactions. The following sections will provide general information on the properties of **N-Ethylacetanilide** and discuss the characteristics of commonly used amide solvents to offer context and potential alternatives.

Physicochemical Properties of N-Ethylacetanilide

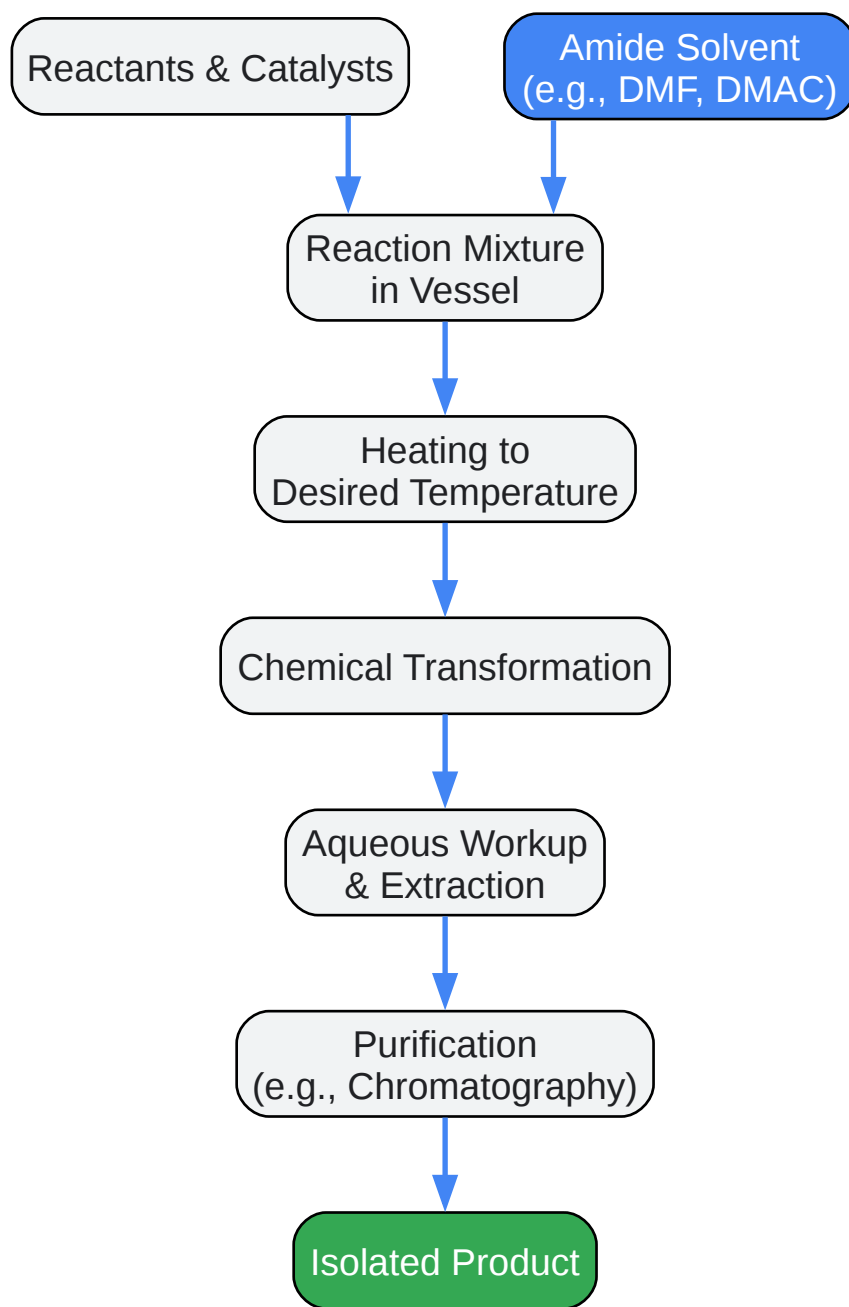
N-Ethylacetanilide is a white to off-white crystalline solid at room temperature.^[4] Its physical state under standard conditions is a primary indicator of its limited utility as a solvent without heating. While specific solubility data for a wide range of reagents in **N-Ethylacetanilide** is not readily available, its structure suggests it would be soluble in common organic solvents.^{[4][5]}

Property	Value	Reference
Molecular Formula	C10H13NO	^[6]
Molecular Weight	163.22 g/mol	^[6]
Melting Point	51-54 °C	Not explicitly found, but implied by its solid state
Boiling Point	258 °C	Not explicitly found, but high boiling points are characteristic of amides ^[1]
IUPAC Name	N-ethyl-N-phenylacetamide	^[6]

Amides as Solvents in Organic Synthesis

Amides are a versatile class of compounds that can serve as excellent solvents in organic synthesis, primarily due to their high polarity and high boiling points.^[1] Tertiary amides, such as DMF and DMAC, are particularly valued as they lack the acidic N-H proton present in primary and secondary amides, making them suitable for reactions involving strong bases.^[1]

The general utility of amide solvents can be summarized in the following workflow for a generic organic reaction:



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Caption: General workflow for a chemical reaction using an amide solvent.

Alternative High-Boiling Amide Solvents

For researchers in need of high-boiling point aprotic solvents, the following amides are well-established and have extensive literature supporting their use in a wide array of chemical reactions:

Solvent	Boiling Point (°C)	Common Applications
N,N-Dimethylformamide (DMF)	153	Peptide synthesis, substitution reactions, formylation reactions (Vilsmeier-Haack)[2]
N,N-Dimethylacetamide (DMAC)	165	Polymer synthesis, reactions requiring higher temperatures than DMF
N-Methyl-2-pyrrolidone (NMP)	202	Petrochemical industry, synthesis of polymers and pharmaceuticals

Conclusion

Based on the available scientific literature, **N-Ethylacetanilide** is not a commonly employed solvent in chemical synthesis. While its chemical structure is similar to other well-known amide solvents, its solid state at room temperature and the lack of documented applications limit its practical use as a reaction medium. Researchers requiring high-boiling point aprotic solvents are advised to consider established alternatives such as DMF, DMAC, and NMP, for which extensive data on their properties and applications in various chemical transformations are readily available. The primary role of **N-Ethylacetanilide** in the chemical literature appears to be that of a synthetic intermediate rather than a solvent.[7]

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